

# Application Notes and Protocols for 2,6-Dichloro-4-methylnicotinaldehyde

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## Compound of Interest

Compound Name:	2,6-Dichloro-4-methylnicotinaldehyde
Cat. No.:	B1601771

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## Abstract

This document provides a comprehensive guide to the safe handling and storage procedures for **2,6-Dichloro-4-methylnicotinaldehyde** (CAS No. 91591-70-7), a key intermediate in pharmaceutical and agrochemical research. Adherence to these protocols is critical to ensure the integrity of the compound, the safety of laboratory personnel, and the reproducibility of experimental outcomes. The following sections detail the necessary precautions, personal protective equipment (PPE), storage conditions, and emergency procedures, grounded in an understanding of the compound's chemical properties and associated hazards.

## Introduction: Understanding the Compound

**2,6-Dichloro-4-methylnicotinaldehyde** is a chlorinated pyridine derivative containing a reactive aldehyde functional group.<sup>[1][2]</sup> This structure makes it a valuable building block in organic synthesis. However, the presence of the aldehyde and chlorinated ring system also dictates its handling and storage requirements. The aldehyde group is susceptible to oxidation, and the overall molecule may be sensitive to moisture and light. Proper procedures are therefore not merely precautionary but essential for maintaining the compound's purity and reactivity.<sup>[3]</sup>

## Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is fundamental to its safe handling.

Property	Value	Source
CAS Number	91591-70-7	<a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>5</sub> Cl <sub>2</sub> NO	<a href="#">[3]</a>
Molecular Weight	190.03 g/mol	<a href="#">[3]</a>
Appearance	Off-white crystalline solid	<a href="#">[4]</a>
Melting Point	45.7 - 47.3 °C (114.3 - 117.1 °F)	<a href="#">[4]</a>
Flash Point	98 °C (208.4 °F)	<a href="#">[4]</a>
Purity	≥98%	<a href="#">[3]</a>

## Hazard Identification and Safety Precautions

This compound is classified as hazardous and requires careful handling to mitigate risks.[\[4\]](#)[\[5\]](#)  
The primary hazards are:

- H302: Harmful if swallowed.[\[5\]](#)
- H315: Causes skin irritation.[\[5\]](#)
- H319: Causes serious eye irritation.[\[5\]](#)
- H335: May cause respiratory irritation.[\[5\]](#)

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2,6-Dichloro-4-methylnicotinaldehyde** to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard

EN166.[6]

- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure.[6]
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.[7] If exposure limits are likely to be exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[6]

## Core Handling Protocols

Adherence to these protocols will minimize exposure risk and maintain the integrity of the compound.

### General Handling

- Work Area: All manipulations should be performed in a well-ventilated area, preferably a certified chemical fume hood.[7]
- Avoid Contact: Take measures to avoid direct contact with skin and eyes, and prevent inhalation of dust or vapors.[5]
- Hygiene: Wash hands thoroughly with soap and water after handling and before breaks or leaving the laboratory.[4][5]
- Spills: In the event of a spill, evacuate the area. For minor spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable, closed container for disposal. Avoid generating dust. For major spills, contact your institution's environmental health and safety department.

### Weighing and Dispensing

- Inert Environment: Due to the potential for oxidation of the aldehyde group, it is best practice to handle the compound under an inert atmosphere (e.g., nitrogen or argon), especially for long-term storage or sensitive reactions.
- Dispensing: Use a spatula or other appropriate tool to dispense the solid. Avoid creating dust. If the compound is a fine powder, consider using a balance with a draft shield.

## Storage Procedures

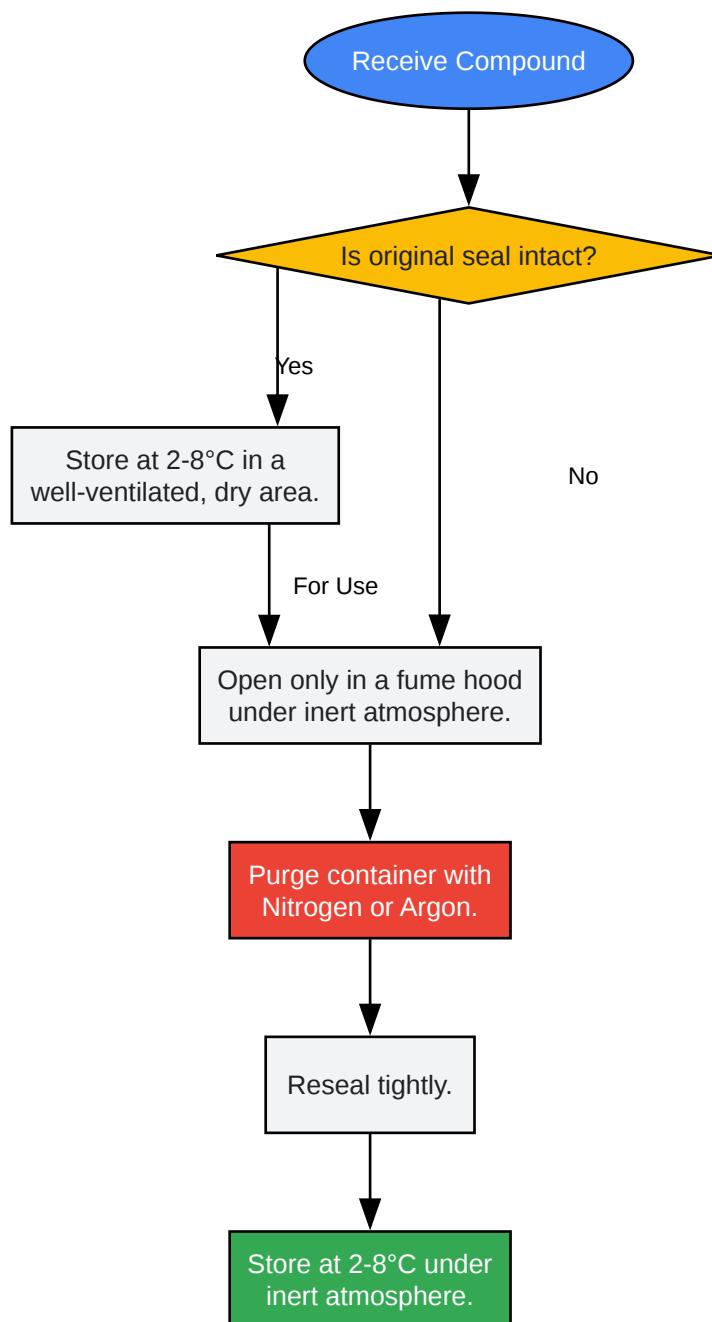
Proper storage is crucial for maintaining the stability and purity of **2,6-Dichloro-4-methylnicotinaldehyde**.

## Recommended Storage Conditions

- Temperature: Store in a refrigerator at 4°C.[\[3\]](#) Some suppliers suggest storage at 2-8°C.[\[5\]](#)
- Atmosphere: For optimal stability, store under a dry, inert atmosphere such as nitrogen.[\[3\]](#)[\[5\]](#)  
This is particularly important to prevent gradual oxidation of the aldehyde functional group.
- Container: Keep the container tightly closed and store in a dry, well-ventilated place.[\[4\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[\[6\]](#)

## Long-Term Storage Workflow

The following diagram illustrates the decision-making process for the long-term storage of **2,6-Dichloro-4-methylnicotinaldehyde**.



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Caption: Workflow for the storage of **2,6-Dichloro-4-methylnicotinaldehyde**.

## Emergency and First Aid Procedures

In case of accidental exposure, follow these procedures immediately.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[4][5]
- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.[4][5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[4][5]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Call a physician or poison control center immediately.[4][8]

## Disposal Considerations

Dispose of this compound and its container as hazardous waste.[4] Do not allow the product to enter drains.[5] Disposal must be in accordance with local, state, and federal regulations.

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